

Technical Profile & Identification Strategy: (4-Chlorophenyl)(pyridin-3-yl)methanamine

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Compound of Interest

Compound Name: (4-Chlorophenyl)(pyridin-3-yl)methanamine

CAS No.: 883548-10-5

Cat. No.: B1588841

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Executive Summary

(4-Chlorophenyl)(pyridin-3-yl)methanamine (CAS 883548-10-5) is a critical diarylmethanamine scaffold employed primarily as a high-value intermediate in medicinal chemistry. Its structural architecture—comprising an electron-deficient pyridine ring and an electron-rich (halogenated) phenyl ring linked by a chiral methanamine bridge—serves as a pharmacophore backbone for various H1-antihistamines, kinase inhibitors, and antiviral agents.

This guide provides a definitive technical profile, resolving common registry confusion with methylated analogs, and outlines a validated synthesis protocol based on reductive amination. The methodologies described below prioritize high-fidelity structural verification and scalable synthesis logic.

Identification & Registry Specifications

Accurate identification of this compound is frequently complicated by its structural similarity to its ketone precursor and

-methylated derivatives. The table below establishes the authoritative registry data.

Core Registry Data

Parameter	Specification	Notes
CAS Number	883548-10-5	Primary Identifier
Chemical Name	(4-Chlorophenyl)(pyridin-3-yl)methanamine	IUPAC Standard
Synonyms	-(4-Chlorophenyl)-3-pyridinemethanamine; 1-(4-Chlorophenyl)-1-(pyridin-3-yl)methanamine	Common vendor variations
Molecular Formula		
Molecular Weight	218.68 g/mol	Monoisotopic Mass: 218.06
MDL Number	MFCD08144803	
InChI Key	BGUVQMLTPOSSPH-UHFFFAOYSA-N	
SMILES	NC(c1ccnc1)c1ccc(Cl)cc1	

Structural differentiation (Common Pitfalls)

Researchers often confuse CAS 883548-10-5 with closely related analogs. It is vital to distinguish these to avoid synthesis errors.

- The Ketone Precursor: (4-Chlorophenyl)(pyridin-3-yl)methanone (CAS 14548-44-8). Difference: Carbonyl group instead of amine.
- The N-Methyl Derivative: amine (CAS 1156267-03-6).^{[1][2]} Difference: Secondary amine vs. Primary amine.

Validated Synthesis Protocol

The most robust route to CAS 883548-10-5 is the reductive amination of the corresponding ketone. This method is preferred over Grignard addition to nitriles due to the higher stability of

the ketone precursor and cleaner impurity profiles.

Reaction Logic & Mechanism

The synthesis proceeds via the formation of an in situ imine intermediate, which is subsequently reduced by a hydride source. Ammonium acetate (

) is selected as the ammonia source because it buffers the reaction, facilitating imine formation without polymerizing the pyridine ring.

Reagents:

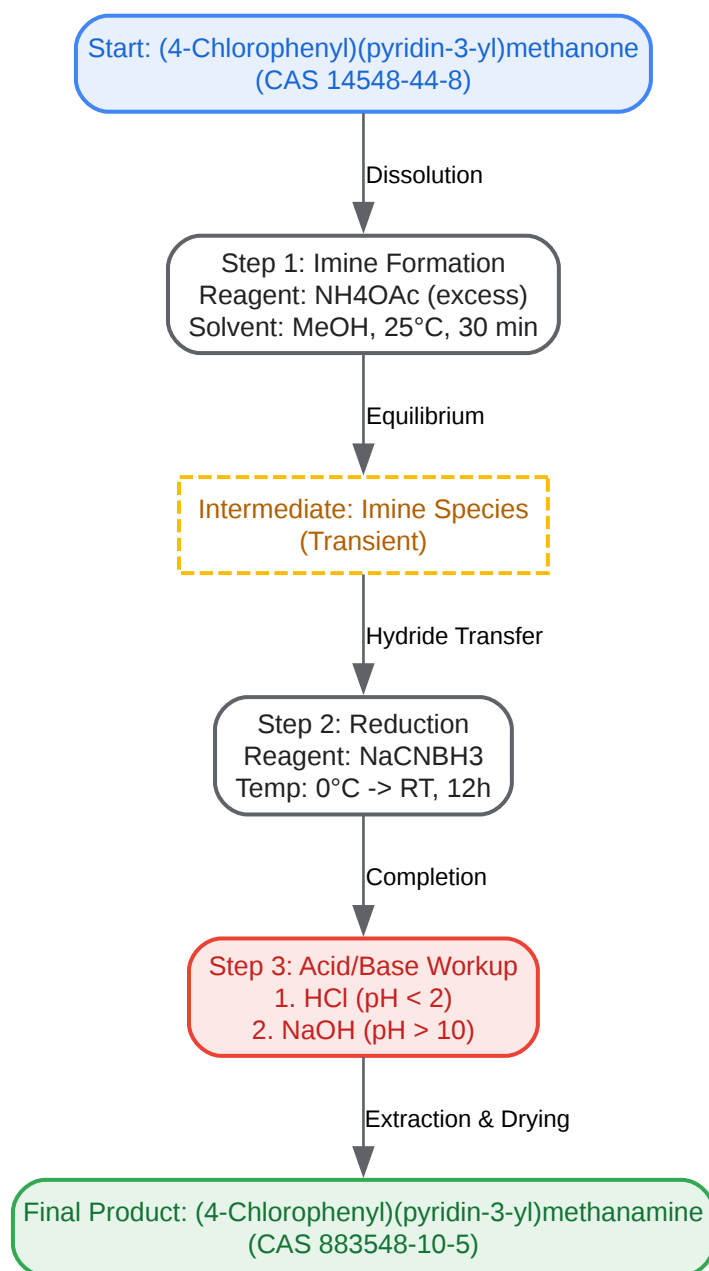
- Precursor: (4-Chlorophenyl)(pyridin-3-yl)methanone (1.0 eq)
- Amine Source: Ammonium Acetate () (10.0 eq)
- Reducing Agent: Sodium Cyanoborohydride () (3.0 eq)
- Solvent: Methanol (anhydrous)

Step-by-Step Methodology

- Imine Formation (Equilibrium):
 - Dissolve (4-Chlorophenyl)(pyridin-3-yl)methanone in anhydrous methanol under atmosphere.
 - Add Ammonium Acetate in a single portion.
 - Technical Insight: Stir at room temperature for 30 minutes. This allows the ketone-imine equilibrium to establish before reduction, minimizing direct reduction of the ketone to the alcohol (a common side product).
- Reduction:

- Cool the mixture to 0°C.
- Add Sodium Cyanoborohydride portion-wise over 15 minutes.
- Causality: Slow addition prevents rapid hydrogen gas evolution and exotherms that could degrade the labile imine.
- Allow the reaction to warm to room temperature and stir for 12–16 hours.
- Quenching & Work-up:
 - Quench with 1N HCl (to pH < 2) to decompose excess hydride and hydrolyze any borate complexes.
 - Basify with NaOH (to pH > 10) to liberate the free amine.
 - Extract with Dichloromethane (DCM) ().
 - Dry organic layer over and concentrate.
- Purification:
 - If necessary, purify via flash column chromatography (DCM:MeOH:NH₄OH gradient).

Synthesis Workflow Diagram



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Figure 1: Reductive amination workflow for the synthesis of CAS 883548-10-5.

Applications in Drug Discovery[5][6]

The **(4-Chlorophenyl)(pyridin-3-yl)methanamine** scaffold is a versatile building block. Its utility stems from the specific electronic properties of the pyridine ring (H-bond acceptor) and the chlorophenyl ring (lipophilic anchor).

Medicinal Chemistry Utility

- H1-Antihistamine Analogs:** The structure mimics the diarylmethylamine core found in second-generation antihistamines. The pyridine nitrogen provides a handle for further functionalization or salt formation to tune solubility.
- Kinase Inhibition:** The 3-pyridyl moiety is a common "hinge binder" in kinase inhibitor design, interacting with the ATP-binding site of target proteins.
- Chiral Resolution Studies:** As a racemic primary amine, this compound is frequently used to test novel chiral resolving agents or asymmetric synthesis ligands.

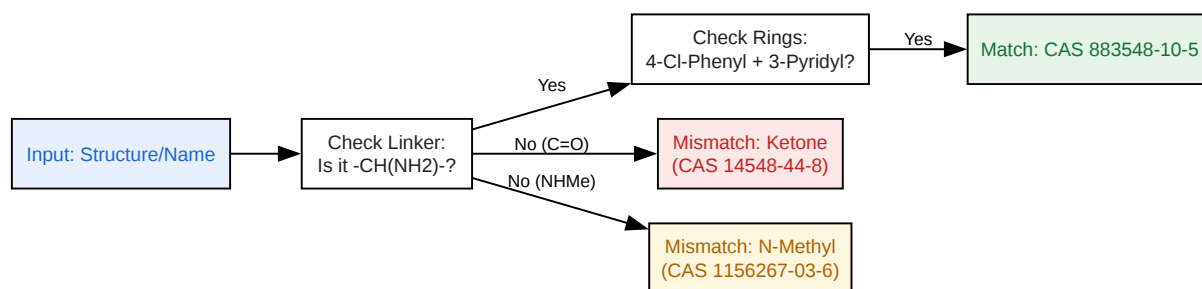
Analytical Characterization (Expected Data)

To validate the synthesis, the following analytical signatures must be observed:

Technique	Diagnostic Signal	Interpretation
¹ H NMR (DMSO-d ₆)	5.20 ppm (s, 1H)	Methine proton (-CH-NH ₂). Distinctive singlet.
¹ H NMR	8.5–8.6 ppm (m, 2H)	Pyridine -protons. Deshielded by nitrogen.
LC-MS (ESI+)	m/z 219.1	Protonated molecular ion.
IR Spectroscopy	~3300–3400	N-H stretching (Primary amine).

Identification Logic & Verification

When sourcing or verifying this compound, use the following logic flow to ensure authenticity and avoid isomeric confusion.



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Figure 2: Decision logic for verifying the identity of CAS 883548-10-5.

References

- PubChem. (2023). Compound Summary: **(4-Chlorophenyl)(pyridin-3-yl)methanamine**.^[3]
^[1]^[2]^[4] National Library of Medicine. Retrieved from [\[Link\]](#)

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Sources

- 1. [(4-chlorophenyl)(pyridin-3-yl)methyl](methyl)amine | 1156267-03-6 [\[sigmaaldrich.com\]](#)
- 2. [(4-chlorophenyl)(pyridin-3-yl)methyl](methyl)amine | 1156267-03-6 [\[sigmaaldrich.com\]](#)
- 3. PubChemLite - 883548-10-5 (C₁₂H₁₁ClN₂) [\[pubchemlite.lcsb.uni.lu\]](#)
- 4. 883548-10-5[(4-Chlorophenyl)(pyridin-3-yl)methanamine]|BLD Pharm [\[bldpharm.com\]](#)
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